

CAS number and molecular weight of Bis-(maleimidoethoxy) ethane.

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Compound of Interest

Compound Name: **Bis-(maleimidoethoxy) ethane**

Cat. No.: **B014171**

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In-Depth Technical Guide: Bis-(maleimidoethoxy) ethane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical properties, applications, and experimental considerations of **Bis-(maleimidoethoxy) ethane**, a homobifunctional crosslinking agent.

Core Properties and Specifications

Bis-(maleimidoethoxy) ethane is a chemical compound widely utilized in bioconjugation and materials science. Its structure features two maleimide groups connected by an ethoxyethane spacer, enabling the covalent crosslinking of molecules containing sulphhydryl (-SH) groups, such as cysteine residues in proteins.

Property	Value	Reference
CAS Number	115597-84-7	[1]
Molecular Weight	308.29 g/mol	[1]
Molecular Formula	C ₁₄ H ₁₆ N ₂ O ₆	[1]
IUPAC Name	1-[2-[2-[2-(2,5-dioxo-1H-pyrrol-1-yl)ethoxy]ethoxy]ethyl]-1H-pyrrole-2,5-dione	
Synonyms	1,8-Bismaleimido-3,6-dioxaoctane, BMOE	
Solubility	Soluble in organic solvents such as DMSO and DMF.	
Decomposition Onset	298°C (TGA, N ₂ atmosphere)	

Applications in Research and Development

The primary utility of **Bis-(maleimidoethoxy) ethane** lies in its ability to form stable thioether bonds with sulphydryl groups via a Michael addition reaction. This reaction is highly specific and efficient under physiological conditions (pH 6.5-7.5), making it a valuable tool in various applications:

- Protein-Protein Interaction Studies: By crosslinking proteins that are in close proximity, this reagent helps in the characterization of protein complexes and the study of their structures and interactions.
- Antibody-Drug Conjugates (ADCs): In the development of ADCs, **Bis-(maleimidoethoxy) ethane** can be used to link cytotoxic drugs to monoclonal antibodies. The antibody directs the conjugate to a specific target, such as a cancer cell, where the drug can then exert its effect.
- Peptide-Drug Conjugates (PDCs): Similar to ADCs, this crosslinker is employed to conjugate peptides to therapeutic agents, enhancing their delivery and stability.

- Hydrogel Formation: The reaction of **Bis-(maleimidodoethoxy) ethane** with thiol-containing polymers is utilized to form hydrogels. These hydrogels have applications in 3D cell culture, tissue engineering, and as matrices for controlled drug release.
- Immobilization of Biomolecules: It can be used to attach enzymes, antibodies, or other proteins to solid supports for applications in biosensors, affinity chromatography, and diagnostics.

Experimental Protocols

General Protocol for Crosslinking Proteins in Solution

This protocol provides a general guideline for crosslinking sulfhydryl-containing proteins using a bismaleimide crosslinker like **Bis-(maleimidodoethoxy) ethane**. Optimal conditions may vary depending on the specific proteins and experimental goals.

Materials:

- **Bis-(maleimidodoethoxy) ethane**
- Anhydrous DMSO or DMF
- Conjugation Buffer (e.g., PBS, MES, or HEPES, pH 6.5-7.5, EDTA can be included to prevent disulfide bond formation)
- Protein(s) of interest with free sulfhydryl groups
- Quenching solution (e.g., DTT, 2-mercaptoethanol, or cysteine)
- Desalting column or dialysis equipment

Procedure:

- Prepare Crosslinker Stock Solution: Dissolve **Bis-(maleimidodoethoxy) ethane** in anhydrous DMSO or DMF to a concentration of 1-10 mM.
- Prepare Protein Solution: Dissolve the protein(s) to be crosslinked in the conjugation buffer to a known concentration (e.g., 1-10 mg/mL). Ensure the protein solution is free of

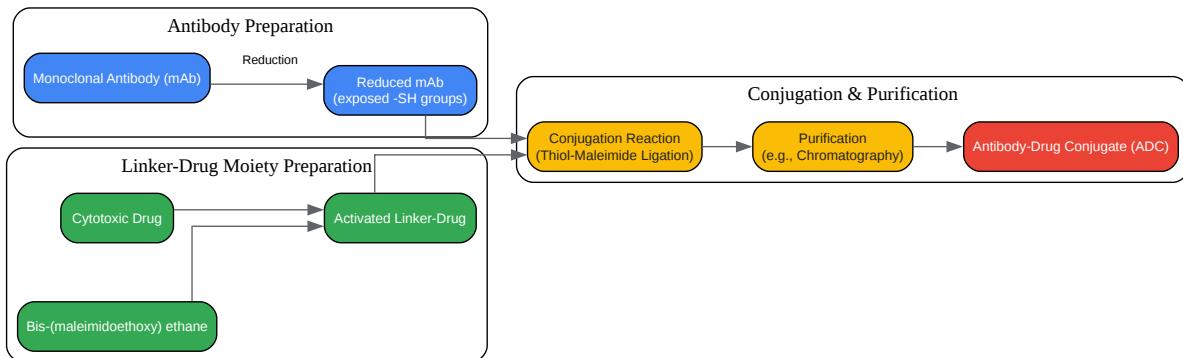
extraneous sulfhydryl-containing compounds.

- **Initiate Crosslinking Reaction:** Add the crosslinker stock solution to the protein solution. A 10- to 50-fold molar excess of the crosslinker over the protein is a common starting point. The final concentration of the organic solvent should be kept low (typically <10% v/v) to avoid protein denaturation.
- **Incubation:** Incubate the reaction mixture for 30-60 minutes at room temperature or for 2 hours at 4°C.
- **Quench the Reaction:** Add the quenching solution to the reaction mixture to a final concentration of 10-50 mM to consume any unreacted crosslinker. Incubate for 15 minutes at room temperature.
- **Remove Excess Reagents:** Remove excess crosslinker and quenching reagent by desalting or dialysis.
- **Analysis:** Analyze the crosslinked products using techniques such as SDS-PAGE, Western blotting, or mass spectrometry.

Visualizing Experimental Workflows

Logical Workflow for Antibody-Drug Conjugate (ADC) Preparation

The following diagram illustrates a typical workflow for the preparation of an ADC using a thiol-reactive crosslinker like **Bis-(maleimidooethoxy) ethane**.

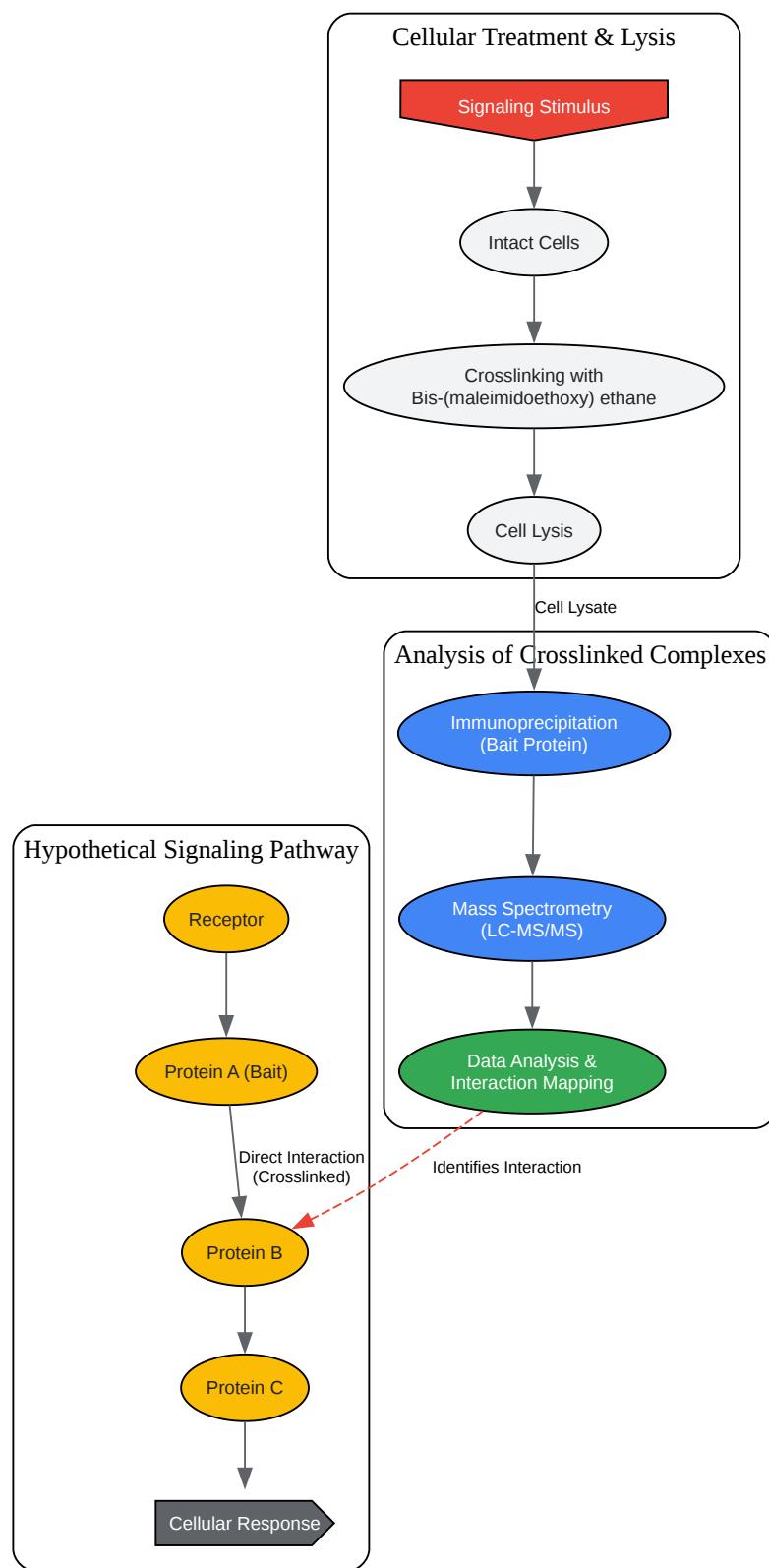


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Caption: Workflow for ADC synthesis using a thiol-reactive crosslinker.

Signaling Pathway Investigation using Crosslinking

Crosslinking with agents like **Bis-(maleimidoethoxy) ethane** can be employed to "capture" transient protein-protein interactions within a signaling pathway for subsequent identification by mass spectrometry.

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Caption: Investigating protein interactions in a signaling pathway.

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References

- 1. [PDF] Light-mediated Formation and Patterning of Hydrogels for Cell Culture Applications | Semantic Scholar [semanticscholar.org]
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